

Octyl decanoate chain length effects

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Compound Focus: Octyl decanoate

CAS No.: 2306-92-5

Cat. No.: S537960

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Chemical Profile of Octyl Decanoate

Octyl decanoate, also known as octyl caprate, is a fatty acid ester with the formula $C_{18}H_{36}O_2$ and a molar mass of 284.48 g/mol [1] [2] [3]. The table below summarizes its core identifiers and basic properties:

Property	Value
CAS Number	2306-92-5 [2] [3]
Molecular Formula	$C_{18}H_{36}O_2$ [1] [2]
Molecular Weight	284.48 g/mol [1] [2]
XLogP3	7.60 (est) [3]
Odor Description	Mild, fatty, waxy [3]

Thermophysical Property Data

The National Institute of Standards and Technology (NIST) provides critically evaluated thermophysical data for **octyl decanoate** [1]. The table below lists the available properties in the database.

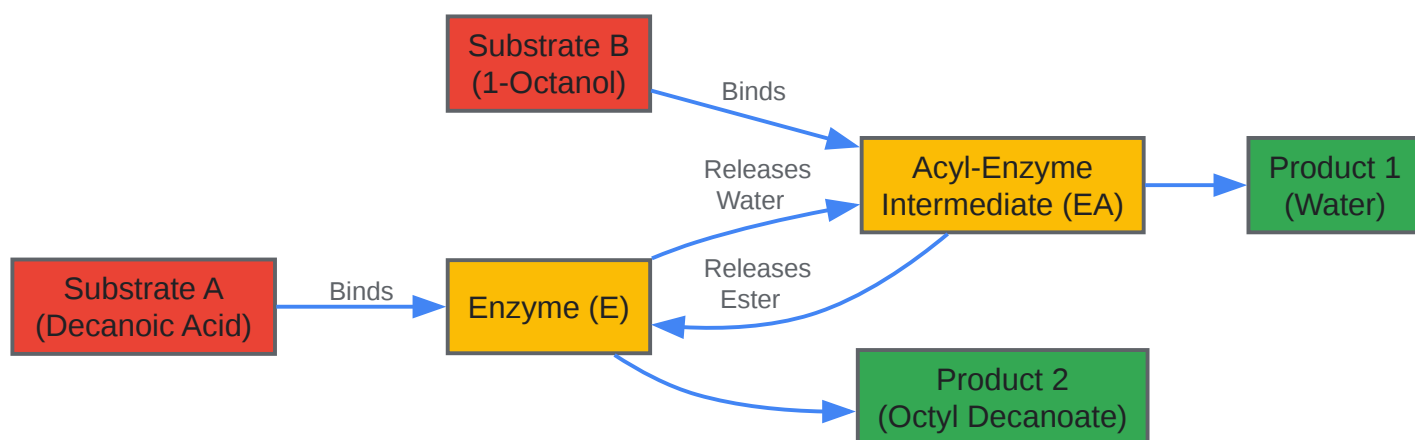
Property Class	Specific Properties Available
Critical Properties	Temperature, Pressure, Density
Phase Behavior	Triple Point Temperature, Normal Boiling Temperature, Boiling Temperature as a function of Pressure
Density	Density of liquid and gas as a function of Temperature and Pressure
Enthalpy & Heat Capacity	Enthalpy of vaporization, Heat capacity at saturation pressure (liquid), Heat capacity at constant pressure (ideal gas)
Transport Properties	Viscosity (gas & liquid), Thermal conductivity (gas & liquid)
Other	Refractive index, Enthalpy of formation (gas & liquid)

Experimental Protocol: Enzymatic Synthesis

A study provides a detailed kinetic analysis of **octyl decanoate** synthesis catalyzed by *Chromobacterium viscosum* (CV) lipase [4]. Here is a summary of the experimental system and findings:

- **Reaction System:** The synthesis was carried out in water-in-oil (w/o) **microemulsions** stabilized by the surfactant sodium bis-2-(ethylhexyl) sulfosuccinate (AOT). The enzyme was also studied in a solidified form of this system known as **microemulsion-based organogels (MBGs)** [4].
- **Kinetic Mechanism:** The reaction follows a **non-sequential (ping-pong bi-bi) mechanism**. This is a common mechanism for lipases, where the enzyme reacts with the acid to form an acyl-enzyme intermediate before reacting with the alcohol [4].
- **Observed Inhibition:** **Decanoic acid** showed an inhibitory effect on the reaction rate at high concentrations [4].
- **Kinetic Parameters:** For a lipase concentration of 0.36 mg/cm³:
 - **Michaelis Constant (K_m)** for both acid and alcohol: approximately 0.1 mol/dm³.
 - **Maximum Reaction Rate (V_{max})**: approximately 0.001 mol/(dm³·s).
 - **Turnover Number (k_{cat})**: 4.4 × 10⁻⁴ mol/g/s in w/o microemulsions.
- **Activation Energy:** The apparent activation energy for the esterification was determined to be **24 ± 2 kJ/mol** [4].

The following diagram illustrates the "ping-pong bi-bi" mechanism described in the experimental study.



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Diagram of the enzymatic synthesis mechanism for **octyl decanoate**.

Relationship to Chain Length Effects in Membrane Studies

While not directly studying **octyl decanoate**, one research paper provides a relevant context for how chain length affects the biological activity of amphipathic molecules, which include esters [5]. The study found that the potency of various amphipaths in activating membrane cholesterol generally paralleled their **octanol/water partition coefficients (LogP)**, a measure of hydrophobicity [5]. However, relative potency declined for compounds with chain lengths **greater than 10 carbons** [5]. This suggests that for a C18 compound like **octyl decanoate**, its very high LogP (estimated at 7.60-7.92) [3] might place it in a range where its membrane-disrupting effects could be less potent than shorter-chain analogs, a hypothesis that would require direct experimental confirmation.

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